

# Personal protective equipment for handling Bis[(dimethylamino)methyl]phenol

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## Compound of Interest

Compound Name: *Bis[(dimethylamino)methyl]phenol*

Cat. No.: *B15349622*

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## Essential Safety and Handling Guide for Bis[(dimethylamino)methyl]phenol

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Bis[(dimethylamino)methyl]phenol** (CAS No. 71074-89-0). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Hazard Identification and Classification

**Bis[(dimethylamino)methyl]phenol** is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it presents the following hazards:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.<sup>[1]</sup>
- Acute Toxicity, Dermal (Category 4): Harmful in contact with skin.<sup>[1]</sup>
- Skin Corrosion/Irritation (Sub-category 1B): Causes severe skin burns and eye damage.<sup>[1]</sup>
- Serious Eye Damage/Eye Irritation (Category 1): Causes serious eye damage.<sup>[1]</sup>
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.<sup>[1]</sup>

Signal Word: Danger<sup>[1]</sup>

## Quantitative Data Summary

While specific occupational exposure limits for **Bis[(dimethylamino)methyl]phenol** have not been established, the following physicochemical data is available. Acute toxicity values (LD50/LC50) are not available in the searched literature.

Property	Value
Molecular Weight	208.30 g/mol
CAS Number	71074-89-0
EC Number	275-162-0
Appearance	Data not available
Boiling Point	Data not available
Flash Point	Data not available
Density	Data not available
Vapor Pressure	Data not available
Oral LD50 (Rat)	No data available
Dermal LD50 (Rabbit)	No data available
Inhalation LC50 (Rat)	No data available

## Operational Plan: Safe Handling Protocol

Adherence to the following step-by-step guide is mandatory when handling **Bis[(dimethylamino)methyl]phenol**.

## Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.<sup>[1]</sup>

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield is also recommended.
- **Skin Protection:**
  - **Gloves:** Wear chemical-impermeable gloves (e.g., Nitrile rubber). Inspect gloves for any signs of degradation before use.
  - **Protective Clothing:** Wear fire/flammable resistant and impervious clothing. A lab coat or chemical-resistant apron is required.
- **Respiratory Protection:** If exposure limits are exceeded or if irritation is experienced, use a full-face respirator with an appropriate cartridge (e.g., type ABEK, EN14387).

## Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust, fumes, gas, mist, vapors, or spray.
- Prevent the formation of dust and aerosols.
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.
- Wash hands and any exposed skin thoroughly after handling.

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from incompatible materials such as oxidizing agents.
- Store in a locked cabinet or area accessible only to authorized personnel.

## Emergency and Disposal Plans

### Emergency First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)
- In Case of Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention as corrosive injuries that are not treated are hard to cure.
- In Case of Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE as described above. Avoid breathing vapors, mist, or gas.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains or waterways.
- Containment and Cleaning Up:
  - For small spills, absorb with an inert material (e.g., sand, diatomaceous earth, acid- or universal binding agents).
  - Collect the absorbed material and place it in a suitable, labeled container for disposal.
  - Ventilate the affected area.

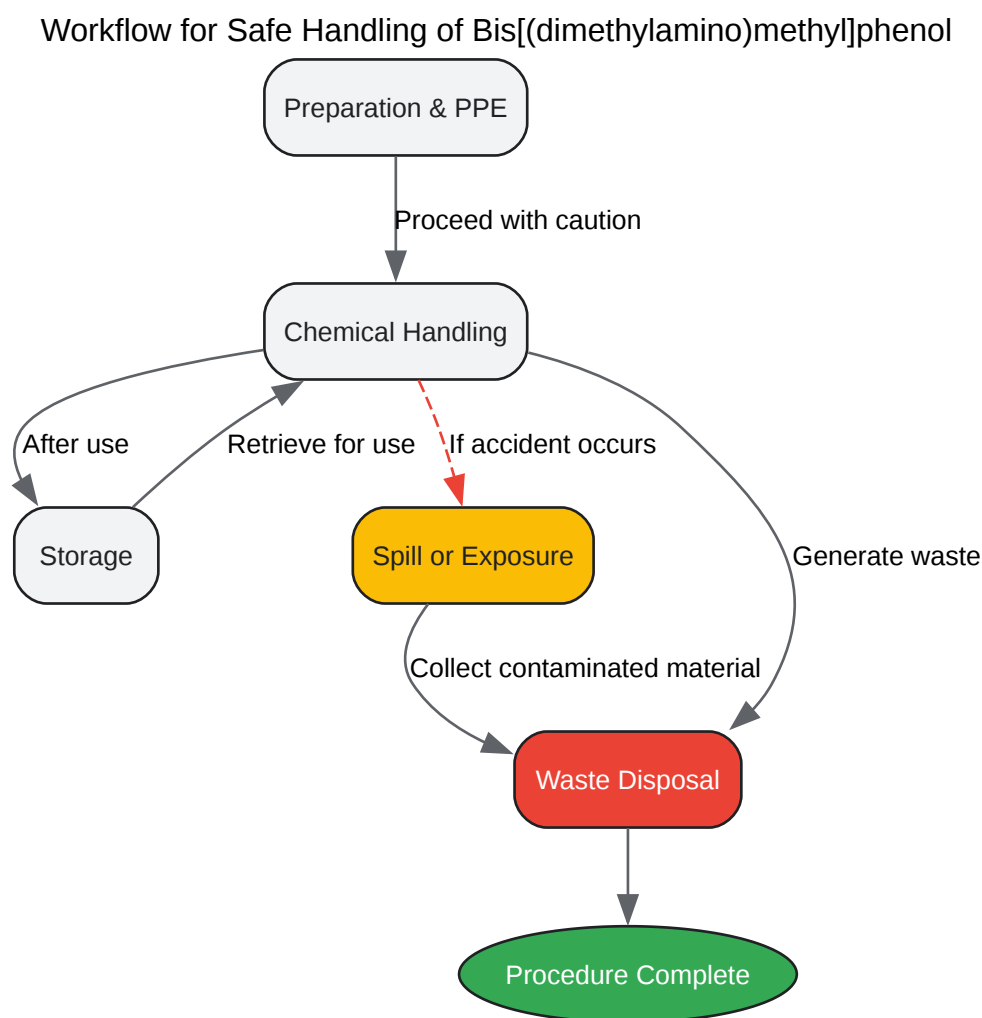
## Disposal Plan

- Dispose of the chemical and its container in accordance with all applicable local, regional, national, and international regulations.
- The substance should be sent to an appropriate treatment and disposal facility.

- Do not dispose of it with household waste or allow it to reach the sewage system.
- Contaminated packaging should be treated as the product itself.

## Visual Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **Bis[(dimethylamino)methyl]phenol**.



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Caption: Logical workflow for the safe handling and disposal of Bis[(dimethylamino)methyl]phenol.

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## References

- 1. echemi.com [echemi.com]
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